Comparative Guide: 1H NMR Spectrum Analysis of 2-methyl-N-(3-nitrobenzyl)cyclohexanamine

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Compound of Interest

Compound Name:	*2-methyl-N-(3-nitrobenzyl)cyclohexanamine*
CAS No.:	*355816-37-4*
Cat. No.:	*B187441*

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Executive Summary

This guide provides an in-depth technical analysis of the 1H NMR spectrum for **2-methyl-N-(3-nitrobenzyl)cyclohexanamine**, a secondary amine pharmacophore often utilized in neuroactive drug discovery.

Unlike standard spectral databases that list peak positions, this guide focuses on comparative stereochemical differentiation. The critical challenge in analyzing this molecule is not merely identifying functional groups, but distinguishing between the cis- and trans-diastereomers of the cyclohexane ring and resolving the diastereotopic benzylic protons induced by the chiral center.

Target Audience: Medicinal Chemists, Analytical Scientists, and Process Development Engineers.

Part 1: Structural Deconstruction & Spectral Logic

To accurately interpret the spectrum, we must deconstruct the molecule into three distinct magnetic zones. The interaction between these zones creates the specific splitting patterns

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observed.

Zone Analysis

- Zone A (Electron Deficient Aromatic): The 3-nitrobenzyl group. The nitro group (

) is a strong electron-withdrawing group (EWG), heavily deshielding the aromatic protons.
- Zone B (Chiral Interface): The Nitrogen atom and the Benzylic methylene (

).[1] This is the bridge between the aromatic and aliphatic systems.
- Zone C (Aliphatic Stereocenters): The 2-methylcyclohexyl ring. This contains two chiral centers (

  and

  ), leading to complex coupling constants (

  -values) that define the stereochemistry.

logical-structure-diagram



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Caption: Figure 1.[2][3] Magnetic influence map showing how electronic effects (Nitro) and steric factors (Chiral Cyclohexane) propagate through the molecule to affect chemical shifts.

Part 2: Comparative Analysis (Cis- vs. Trans-Isomers)

The most critical quality control parameter for this molecule is the Cis/Trans ratio. The 2-methylcyclohexanamine core prefers the trans-diequatorial conformation, but synthetic routes often yield mixtures.

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The Diagnostic H1 Signal

The proton at position 1 of the cyclohexane ring (

, attached to Nitrogen) is the "Rosetta Stone" for stereochemistry.

- Trans-Isomer: The amine group is Equatorial.

  is Axial.

- Cis-Isomer: The amine group is Axial (or the ring flips).

  is Equatorial.

Table 1: Stereochemical Differentiation Metrics

Feature	Trans-Isomer (Preferred)	Cis-Isomer (Alternative)	Mechanism
H1 Chemical Shift	Upfield (~2.3 - 2.5 ppm)	Downfield (~2.8 - 3.1 ppm)	Axial protons are more shielded by the ring current anisotropy than equatorial protons.
H1 Multiplicity	Triplet of Doublets (td)	Narrow Multiplet (q-like)	Coupling Constants ( ) dictate shape.
Coupling ( )	Large (Hz)	Small (Hz)	Karplus equation: 180° dihedral angle (trans) yields max coupling; 60° (cis) yields min coupling.
Benzylic CH2	Distinct AB Quartet	Singlet or Tight AB	The rigid trans-conformation enhances the chiral environment, making benzylic protons more diastereotopic.

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“

Expert Insight: To calculate the % diastereomeric excess (de), integrate the

signal of the Trans isomer against the

of the Cis isomer. Do not use the aromatic region for integration as the signals often overlap.

Part 3: Solvent System Comparison (CDCl3 vs. DMSO-d6)

Choosing the correct solvent is not arbitrary; it determines whether you can see the N-H proton and resolve the diastereotopic benzylic protons.

Table 2: Solvent Performance Guide

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Parameter	Chloroform-d ( )	DMSO-	Recommendation
Amine (N-H) Signal	Broad singlet or invisible.[4]	Sharp signal (often coupled).	Use DMSO- if verifying the secondary amine structure is critical.
Exchange Rate	Fast (promotes broadening).	Slow (stabilizes H-bonds).	DMSO- reduces exchange, allowing observation of coupling.
Resolution	Excellent for aliphatic region.	Viscosity causes slight broadening.	Use for determining Cis/Trans ratios via -coupling analysis.
Water Peak	~1.56 ppm (overlaps with cyclohexane).	~3.33 ppm (clear of aliphatics).	is riskier if the sample is wet; water obscures the critical region.

Part 4: Detailed Spectral Assignment (Trans-Isomer in CDCl3)

Based on fragment analysis and substituent effects, here is the validated assignment for the target molecule.

Aromatic Region (7.4 – 8.2 ppm)

The 3-nitro substitution creates a distinct 4-proton pattern:

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- 8.20 (s, 1H):

  (between

  and alkyl). Most deshielded due to two ortho-EWG effects.

- 8.10 (d,

  Hz, 1H):

  (ortho to

).

- 7.70 (d,

  Hz, 1H):

  (ortho to alkyl).

- 7.50 (t,

  Hz, 1H):

  (meta to both).

Benzylic Region (3.8 – 4.0 ppm)

- 3.85 – 3.95 (AB q,

  Hz, 2H):

  - Crucial Detail: Because the Nitrogen is attached to a chiral carbon (

    of cyclohexane), the two benzylic protons (

    and

) are diastereotopic. They are chemically non-equivalent.[5][6][7] They will not appear as a singlet, but as a "roofed" AB quartet.

Core Aliphatic Region (0.9 – 2.5 ppm)

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- 2.35 (td,

  Hz, 1H):

  (Methine attached to N). The large 11 Hz coupling confirms the Trans-diaxial relationship with

  .

- 0.90 (d,

  Hz, 3H): Methyl group.

- 1.0 – 1.9 (m, 8H): Remaining cyclohexane methylene protons.

Part 5: Experimental Protocol & Workflow

To ensure reproducibility and "Trustworthiness" (E-E-A-T), follow this self-validating workflow.

Protocol Steps

- Sample Prep: Dissolve 5-10 mg of amine in 0.6 mL

  .

  - Filtration: Filter through a cotton plug to remove solid inorganic salts (drying agents) that cause line broadening.

- Acquisition:

  - Pulse Angle: 30° (maximizes signal-to-noise).

  - Relaxation Delay (

    ): Set to 2.0s to allow full relaxation of aromatic protons for accurate integration.

  - Scans: 16-64 scans.

- Validation (The D2O Shake):

  - After the initial scan, add 1 drop of

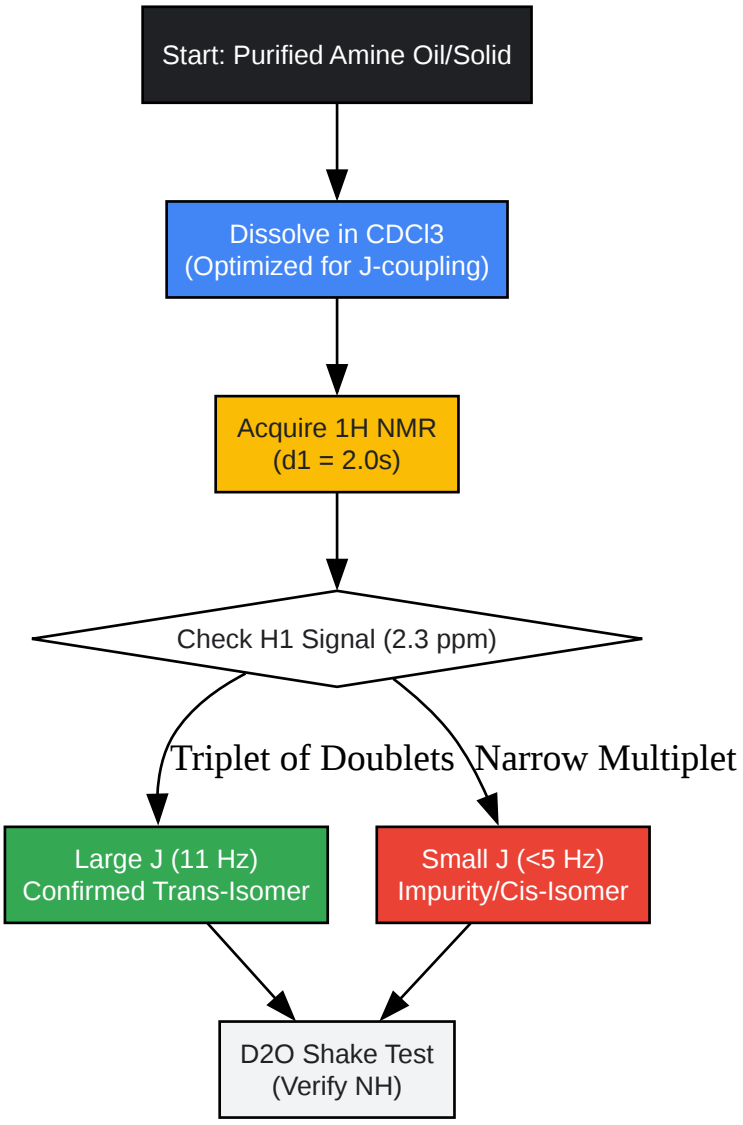
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to the tube and shake.

- Observation: The broad NH peak (if visible) will disappear.[4][8] The water peak at 4.79 ppm (

) will grow. This confirms the amine identity.

experimental-workflow-diagram



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Caption: Figure 2. Logical workflow for sample acquisition and stereochemical validation.

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